

A Technical Guide to the Commercial Availability and Sourcing of N-Boc-Pyrrole

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Compound of Interest

Compound Name: *N*-Boc-pyrrole

Cat. No.: B154501

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key suppliers, and critical technical data for **N-Boc-pyrrole** (tert-butyl 1H-pyrrole-1-carboxylate). **N-Boc-pyrrole** is a vital intermediate in organic synthesis, particularly valued in pharmaceutical development and materials science for its role in constructing complex heterocyclic structures. [1] This document is intended to assist researchers, scientists, and professionals in drug development in making informed decisions for the procurement and application of this essential compound.

Physicochemical Properties of N-Boc-Pyrrole

N-Boc-pyrrole, identified by CAS Number 5176-27-2, is a colorless to pale yellow liquid.[2] Its fundamental properties are summarized in the table below, compiled from various commercial suppliers. This data is crucial for its handling, storage, and integration into synthetic workflows.

Property	Value	Source
CAS Number	5176-27-2	[2] [3] [4] [5]
Molecular Formula	C9H13NO2	[2] [3] [4] [5]
Molecular Weight	167.21 g/mol	[2] [3] [4] [5]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	91-92 °C / 20 mmHg	[1] [2] [5]
Density	~1 g/mL at 25 °C	[1] [5]
Refractive Index	n _{20/D} ~1.4685	[2] [5]
Purity	≥95.5% - 98%	[2] [3] [4] [5]
Storage Conditions	0 - 8 °C	[2]

Commercial Suppliers and Product Specifications

A multitude of chemical suppliers offer **N-Boc-pyrrole** in various quantities and purities. The following table summarizes the offerings from a selection of prominent global suppliers to facilitate a comparative analysis for procurement.

Supplier	Purity	Available Quantities	Price (USD)
Chem-Impex	≥95.5% (GC)	5ML, 25ML, 100ML, 250ML	\$18.53 (5ML), \$57.99 (25ML), \$185.68 (100ML), \$419.93 (250ML)
Fisher Scientific	98%	100 g	\$405.64 (100g)
Santa Cruz Biotechnology	≥98%	Inquire for details	Inquire for details
Fluorochem	Not Specified	10 g, 25 g, 100 g	£9.00 (10g), £17.00 (25g), £49.00 (100g)
Sigma-Aldrich	98%	25ML	Inquire for details
Bridge Organics	Not Specified	Inquire for details	\$500.00
Oakwood Chemical	Not Specified	Inquire for details	Inquire for details
Crescent Chemical	Not Specified	25ML	Inquire for details
NINGBO INNO PHARMCHEM	≥97%	Inquire for details	Inquire for details

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

Experimental Protocols: Synthesis of N-Boc-Pyrrole Derivatives

While detailed experimental protocols for the synthesis of **N-Boc-pyrrole** are proprietary to manufacturers, its application in the synthesis of derivatives is widely published. A common application is the synthesis of 1-(tert-butoxycarbonyl)-1H-pyrrol-2-ylboronic acid.

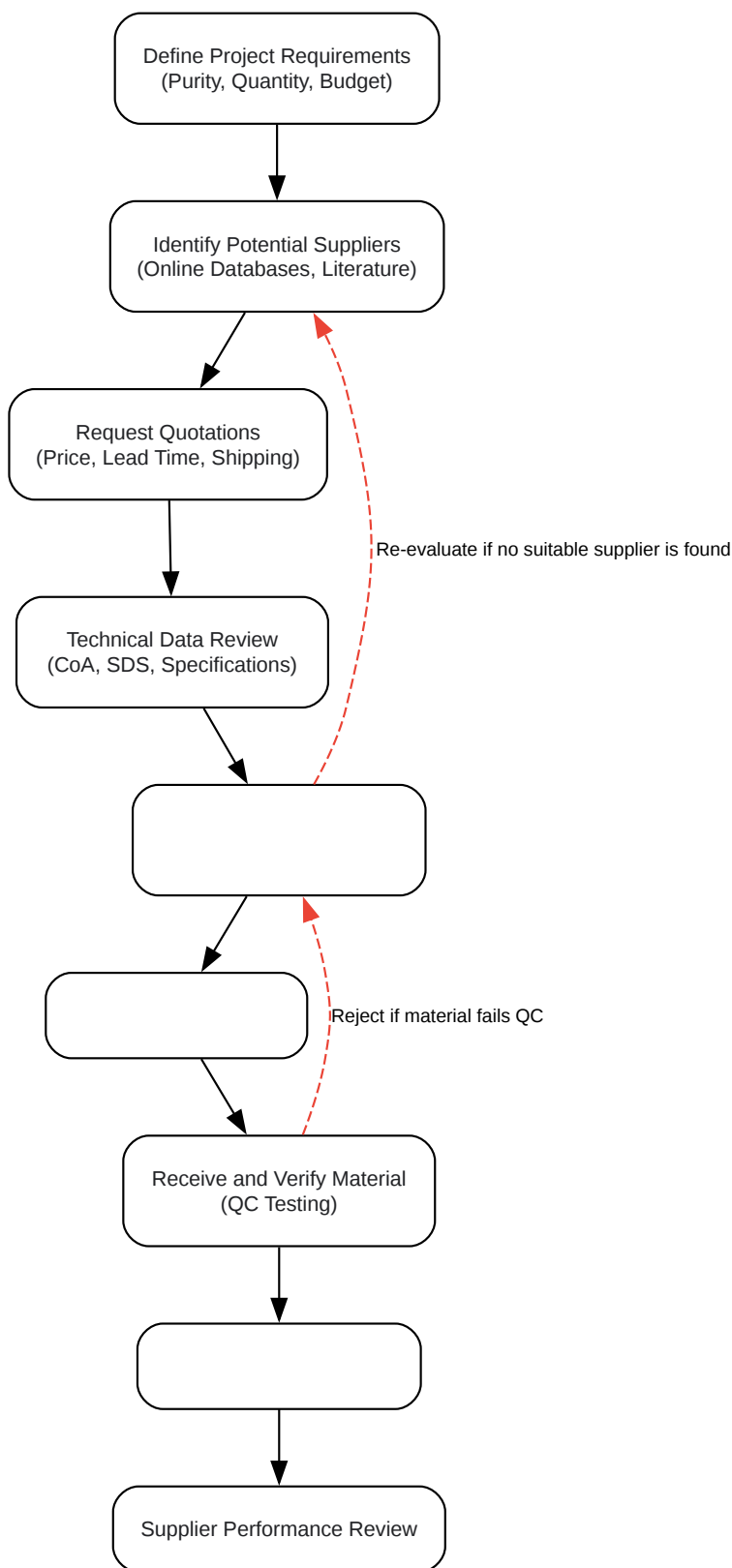
Synthesis of 1-(tert-butoxycarbonyl)-1H-pyrrol-2-ylboronic acid:

This procedure involves the treatment of **N-Boc-pyrrole** with n-butyllithium (n-BuLi) followed by a reaction with trimethyl borate.^{[6][7]}

- **Lithiation:** **N-Boc-pyrrole** is dissolved in an anhydrous aprotic solvent (e.g., tetrahydrofuran, THF) and cooled to a low temperature (typically -78 °C).
- **Addition of n-BuLi:** A solution of n-butyllithium in hexanes is added dropwise to the cooled solution under an inert atmosphere (e.g., argon or nitrogen). The reaction mixture is stirred for a specified time to allow for the deprotonation of the pyrrole ring at the 2-position.
- **Borylation:** Trimethyl borate is then added to the reaction mixture. The mixture is allowed to warm to room temperature and stirred for several hours.
- **Work-up and Purification:** The reaction is quenched with an aqueous solution (e.g., saturated ammonium chloride). The organic layer is extracted, dried, and concentrated. The crude product is then purified, typically by column chromatography, to yield 1-(tert-butoxycarbonyl)-1H-pyrrol-2-ylboronic acid.

Logical Workflow for Supplier Selection

The process of selecting a suitable supplier for **N-Boc-pyrrole** involves several critical steps, from initial research to post-purchase evaluation. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for the procurement of **N-Boc-pyrrole**.

Applications in Research and Development

N-Boc-pyrrole is a versatile building block in organic synthesis with numerous applications:

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of a wide range of pharmaceuticals.[2]
- **Organic Synthesis:** The Boc-protecting group allows for selective functionalization of the pyrrole ring, enabling the construction of complex molecules.
- **Materials Science:** **N-Boc-pyrrole** is utilized in the development of advanced polymers and coatings.[2]
- **Bioconjugation:** The compound is employed in techniques to attach biomolecules to surfaces or other molecules.[2]
- **Catalysis Research:** It plays a role in the development of new catalytic systems.[2]

Its reactivity in Diels-Alder reactions and cyclopropanation further expands its utility in creating novel molecular architectures.[6][7] The iridium-catalyzed C-H borylation of **N-Boc-pyrrole** followed by cross-coupling reactions is another advanced application for the synthesis of biheterocycles.[6]

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